

Technical Support Center: Synthesis of 1-N-(Methylsulfonyl)-4-piperidinone Derivatives

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Compound of Interest

Compound Name: 1-N-(Methylsulfonyl)-4-piperidinone

Cat. No.: B1340179

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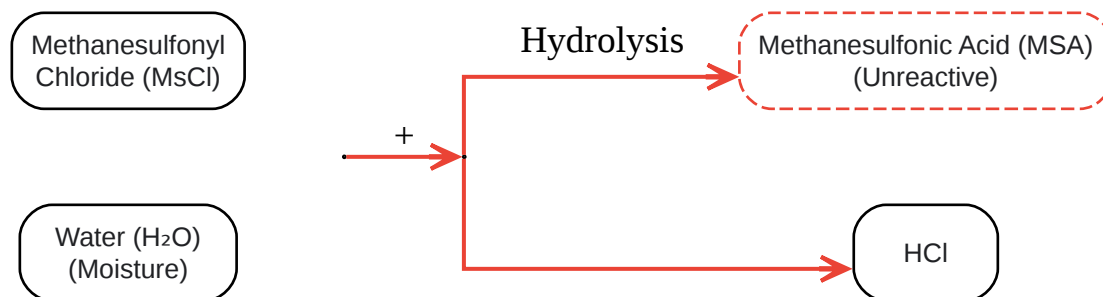
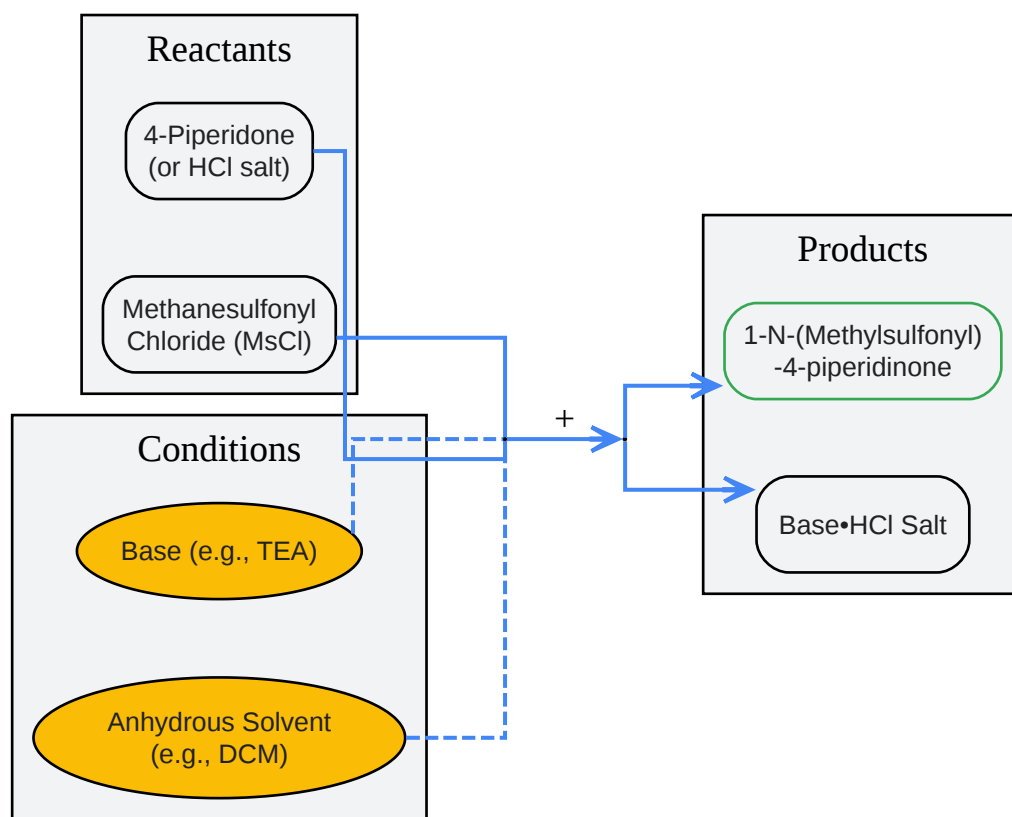
Introduction

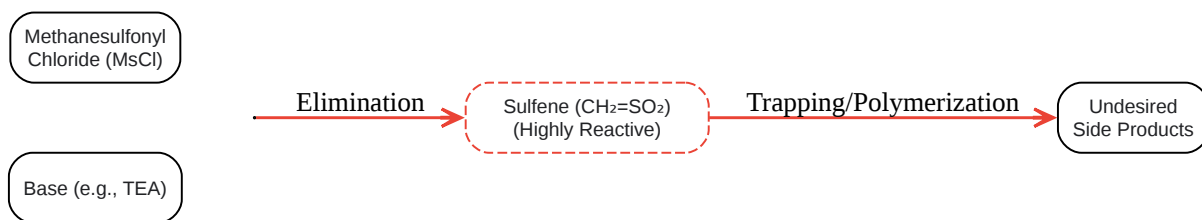
Welcome to the technical support guide for the synthesis of **1-N-(Methylsulfonyl)-4-piperidinone** and its derivatives. This molecule is a crucial building block in medicinal chemistry and drug development, often utilized in the synthesis of complex pharmaceutical agents.[1][2] The most common synthetic route involves the N-mesylation of a 4-piperidone precursor, typically starting from 4-piperidone hydrochloride, with methanesulfonyl chloride (MsCl) in the presence of a non-nucleophilic base.

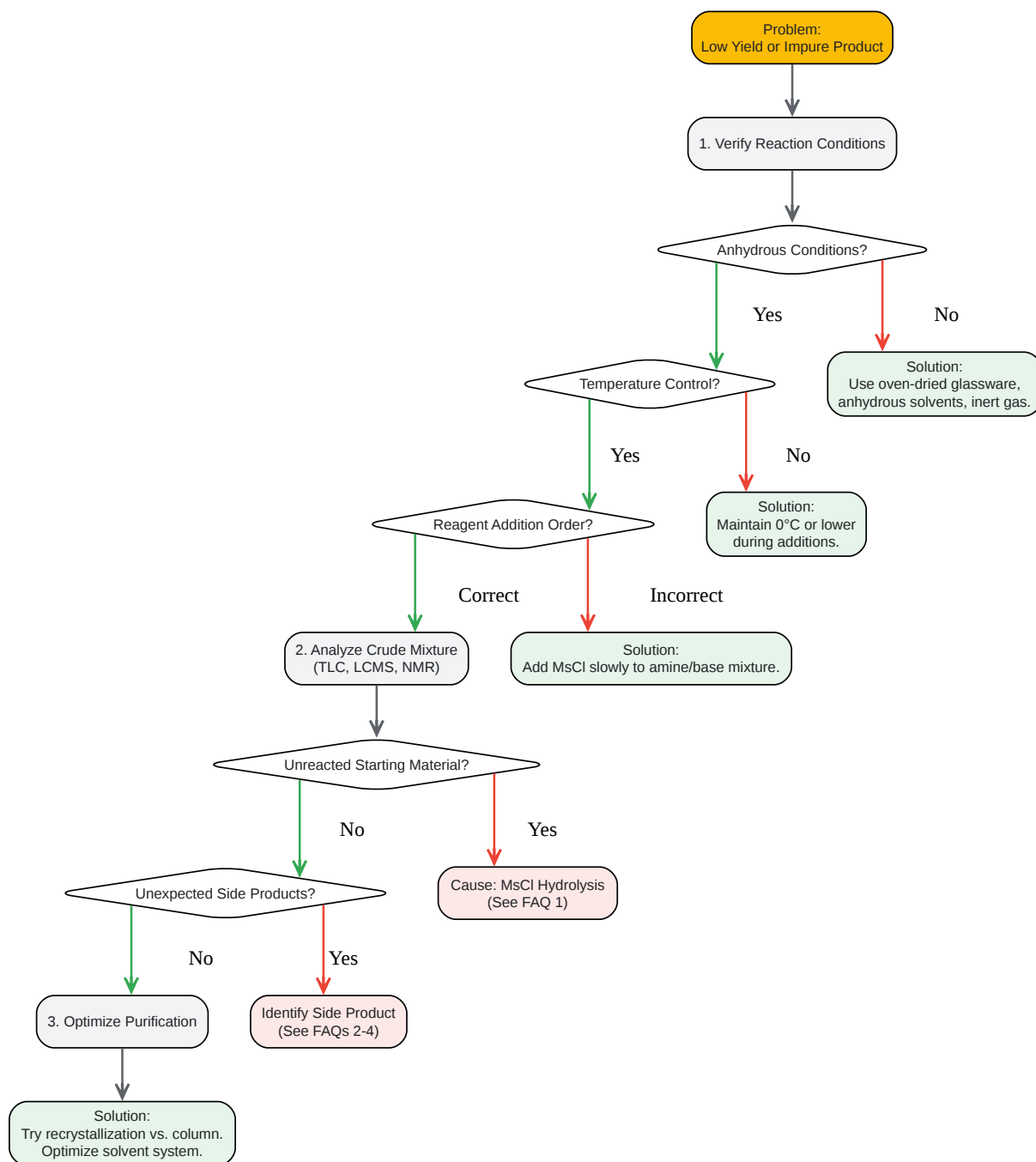
While the reaction appears straightforward on paper, it is frequently plagued by side reactions that can significantly reduce yield and complicate purification. This guide is structured as a series of troubleshooting questions and answers to address the specific, practical issues researchers encounter in the lab. We will delve into the mechanistic origins of these problems and provide field-proven solutions to optimize your synthetic outcomes.

Core Reaction Pathway

The primary transformation involves the nucleophilic attack of the secondary amine of 4-piperidone on the electrophilic sulfur atom of methanesulfonyl chloride. A base, such as triethylamine (TEA) or pyridine, is essential to neutralize the hydrogen chloride (HCl) generated during the reaction.







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References

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- 2. Federal Register :: Designation of 4-Piperidone as a List I Chemical [federalregister.gov]
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